

Application Notes and Protocols: Preparation of DFX117 Stock Solution in DMSO

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Compound of Interest

Compound Name: DFX117

Cat. No.: B15620202

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Introduction

DFX117 is a potent, orally active dual inhibitor of Class I phosphoinositide 3-kinase alpha (PI3K α) and the c-Met tyrosine kinase.^[1] The PI3K/Akt/mTOR signaling pathway is frequently dysregulated in various cancers, making it a key target for therapeutic intervention. Similarly, aberrant c-Met signaling is implicated in tumor growth, invasion, and metastasis. By simultaneously targeting both PI3K α and c-Met, **DFX117** presents a promising strategy to overcome potential resistance mechanisms and enhance anti-tumor efficacy in cancers with co-activation of these pathways, such as non-small cell lung cancer.^{[2][3]}

Accurate and consistent preparation of a **DFX117** stock solution is the foundational step for reliable in vitro and in vivo experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving small molecule inhibitors like **DFX117** for laboratory use due to its high solubilizing capacity. This document provides a detailed protocol for the preparation, storage, and handling of a **DFX117** stock solution using DMSO.

Physicochemical Properties of DFX117

A comprehensive understanding of the physicochemical properties of **DFX117** is essential for accurate stock solution preparation and experimental design.

Property	Value	Source
Catalog Number	HY-164384	MedChemExpress
Molecular Formula	C ₃₀ H ₃₁ FN ₆ O ₆ S	MedChemExpress
Molecular Weight	649.67 g/mol	MedChemExpress
Solubility in DMSO	≥ 41 mg/mL (97.02 mM)	MedChemExpress
Appearance	Solid	MedChemExpress

Note: The provided solubility is a minimum value. It is recommended to perform a small-scale solubility test if a higher concentration is required.

Materials and Equipment

Reagents and Consumables

- **DFX117** powder (e.g., MedChemExpress, Cat. No. HY-164384)
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, nuclease-free microcentrifuge tubes (1.5 mL or 2.0 mL)
- Sterile, filtered pipette tips

Equipment

- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath
- Personal Protective Equipment (PPE): laboratory coat, safety glasses, and appropriate chemical-resistant gloves (e.g., nitrile or butyl rubber).

Safety Precautions

4.1. Handling **DFX117**: The toxicological properties of **DFX117** have not been fully elucidated. Standard laboratory precautions should be taken. Avoid inhalation of dust and direct contact with skin and eyes.

4.2. Handling DMSO: DMSO is a powerful solvent that can readily penetrate the skin and may carry dissolved substances with it.[4][5] It is crucial to wear appropriate gloves and avoid direct contact. Work in a well-ventilated area or a chemical fume hood.

Experimental Protocol: Preparation of a 10 mM **DFX117** Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **DFX117** stock solution in DMSO.

5.1. Calculation:

To prepare a 10 mM stock solution, the required mass of **DFX117** is calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

For 1 mL of a 10 mM solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 649.67 \text{ g/mol} / 1000 = 6.4967 \text{ mg}$$

5.2. Step-by-Step Procedure:

- **Weighing **DFX117****: Carefully weigh out approximately 6.50 mg of **DFX117** powder using a calibrated analytical balance and transfer it to a sterile 1.5 mL or 2.0 mL microcentrifuge tube. Record the exact weight.
- **Adding DMSO**: Based on the actual weight of **DFX117**, calculate the precise volume of DMSO required to achieve a 10 mM concentration. $\text{Volume of DMSO (mL)} = [\text{Mass of **DFX117** (mg)} / 649.67 \text{ (g/mol)}] / 10 \text{ (mM)}$ Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **DFX117** powder.

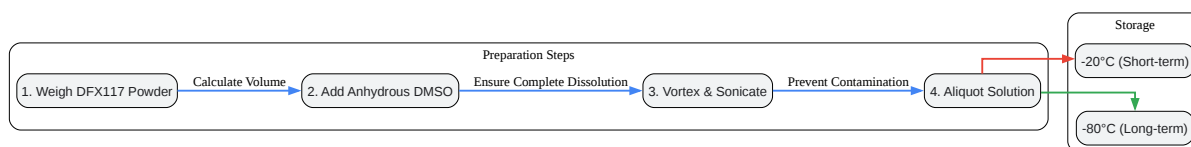
- Dissolution:
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - For complete dissolution, it is recommended to sonicate the solution in an ultrasonic water bath for 10-15 minutes. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile, nuclease-free microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
 - Clearly label each aliquot with the compound name (**DFX117**), concentration (10 mM), solvent (DMSO), and date of preparation.
 - Store the aliquots at -20°C for short-term storage (weeks to months) or at -80°C for long-term storage (months to years).

Quality Control

To ensure the accuracy of your experiments, it is good practice to verify the concentration of a newly prepared stock solution. This can be achieved using techniques such as High-Performance Liquid Chromatography (HPLC) with a standard curve or UV-Vis spectrophotometry if the molar extinction coefficient of **DFX117** is known.

Visualization of Experimental Workflow and Signaling Pathway

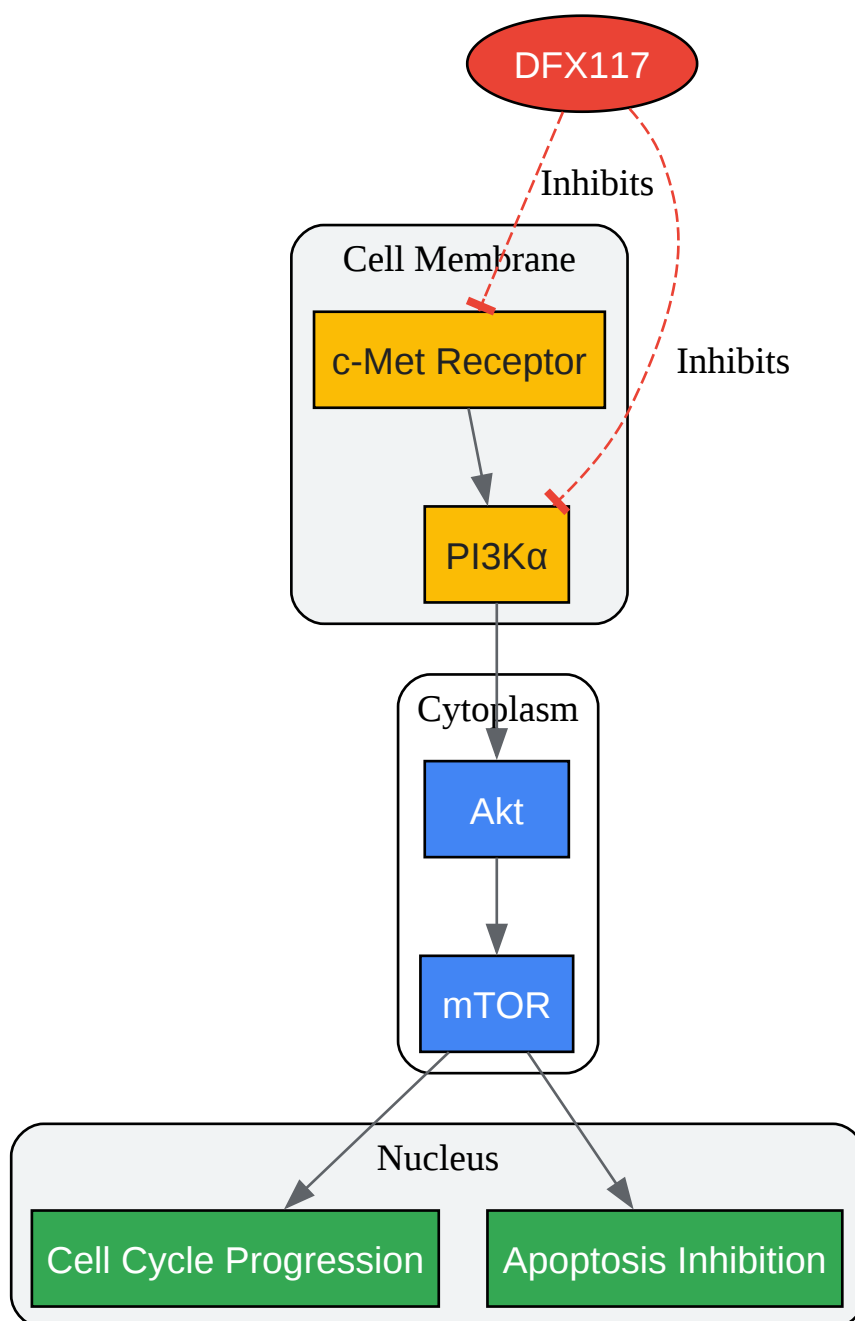
DFX117 Stock Solution Preparation Workflow



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Caption: Workflow for preparing **DFX117** stock solution in DMSO.

DFX117 Signaling Pathway Inhibition



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Caption: Dual inhibition of c-Met and PI3K α signaling by **DFX117**.

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